13C NMR data for 2-Chloro-6-methoxy-3-methylpyridine

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Compound of Interest

Compound Name:	*2-Chloro-6-methoxy-3-methylpyridine*
CAS No.:	*1227593-81-8*
Cat. No.:	*B3033863*

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An In-Depth Technical Guide to the ^{13}C NMR Analysis of **2-Chloro-6-methoxy-3-methylpyridine**

This guide provides a comprehensive technical overview of the ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy of **2-Chloro-6-methoxy-3-methylpyridine**. It is intended for researchers, scientists, and professionals in drug development who are utilizing this compound and require a deep understanding of its structural characterization. This document will delve into the theoretical and practical aspects of ^{13}C NMR analysis, offering insights into chemical shift prediction, experimental protocols, and data interpretation.

Introduction

2-Chloro-6-methoxy-3-methylpyridine is a substituted pyridine derivative with potential applications in medicinal chemistry and materials science. Accurate structural elucidation is paramount for its use in any research or development context. ^{13}C NMR spectroscopy is a powerful analytical technique that provides detailed information about the carbon skeleton of a molecule. Each unique carbon atom in a molecule produces a distinct signal in the ^{13}C NMR

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spectrum, with its chemical shift being highly sensitive to the local electronic environment. This guide will provide a thorough analysis of the expected ^{13}C NMR data for this compound and the methodologies to acquire it.

Understanding the ^{13}C NMR Spectrum: Predicted Chemical Shifts

The chemical shifts in the ^{13}C NMR spectrum of **2-Chloro-6-methoxy-3-methylpyridine** are influenced by the electronic effects of the chloro, methoxy, and methyl substituents on the pyridine ring. The interplay of inductive and resonance effects of these groups determines the shielding or deshielding of each carbon atom.

A systematic approach to predicting the ^{13}C NMR chemical shifts involves considering the substituent effects on the parent pyridine ring. The effects of substituents on the chemical shifts of pyridine carbons have been extensively studied.[1][2][3] Based on these established principles, we can predict the approximate chemical shifts for each carbon atom in **2-Chloro-6-methoxy-3-methylpyridine**.

Table 1: Predicted ^{13}C NMR Chemical Shifts for **2-Chloro-6-methoxy-3-methylpyridine**

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Carbon Atom	Predicted Chemical Shift (ppm)	Rationale for Chemical Shift
C2	158 - 162	Attached to electronegative chlorine and adjacent to the ring nitrogen, leading to significant deshielding.
C3	125 - 130	Substituted with a methyl group and influenced by the adjacent chloro and methoxy groups.
C4	138 - 142	Influenced by the electron-donating methoxy group at C6 and the methyl group at C3.
C5	110 - 115	Shielded by the strong electron-donating effect of the methoxy group at the para-position (C6).
C6	160 - 165	Attached to the electronegative oxygen of the methoxy group and adjacent to the ring nitrogen, resulting in strong deshielding.
-OCH_3	53 - 57	Typical chemical shift for a methoxy group attached to an aromatic ring.
-CH_3	15 - 20	Typical chemical shift for a methyl group attached to an aromatic ring.

Disclaimer: These are predicted values based on established substituent effects. Actual experimental values may vary depending on the solvent and other experimental conditions.

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Experimental Protocol for Quantitative ^{13}C NMR Spectroscopy

Acquiring a high-quality, quantitative ^{13}C NMR spectrum requires careful attention to experimental parameters to ensure accurate and reproducible results. The following protocol is designed to provide reliable data for **2-Chloro-6-methoxy-3-methylpyridine**.[4][5]

Part 1: Sample Preparation

- Sample Weighing: Accurately weigh 20-50 mg of **2-Chloro-6-methoxy-3-methylpyridine**.
- Solvent Selection: Dissolve the sample in 0.6-0.8 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6). Chloroform-d ($CDCl_3$) is a common choice for its good solubilizing properties and relatively simple solvent signal.
- Internal Standard: Tetramethylsilane (TMS) is typically used as an internal standard for chemical shift referencing (0.00 ppm).
- Relaxation Agent (Optional): To reduce the long relaxation times of quaternary carbons and improve the signal-to-noise ratio in a shorter time, a relaxation agent like chromium(III) acetylacetonate ($Cr(acac)_3$) can be added at a concentration of approximately 0.01 M.[4]

Part 2: Spectrometer Setup and Data Acquisition

The following parameters are recommended for a standard ^{13}C NMR experiment.

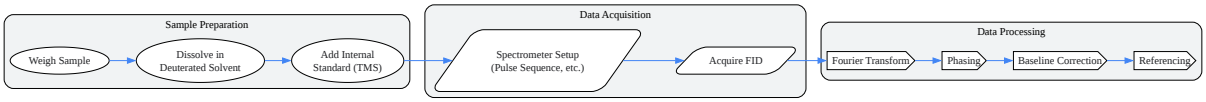
- Pulse Sequence: A standard single-pulse experiment with proton decoupling is typically used. For quantitative analysis, an inverse-gated decoupling sequence is employed to suppress the Nuclear Overhauser Effect (NOE).[5]
- Acquisition Time (at): 1-2 seconds.
- Relaxation Delay (d1): A crucial parameter for quantitative results. To ensure full relaxation of all carbon nuclei, a delay of 5 times the longest T_1 (spin-lattice relaxation time) is recommended. For quaternary carbons, this can be on the order of 60 seconds or more. A shorter delay can be used for qualitative spectra.

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- Pulse Width (p1): Calibrate a 90° pulse for the ^{13}C channel.
- Number of Scans (ns): This will depend on the sample concentration and the desired signal-to-noise ratio. Typically ranges from 128 to 1024 scans.
- Temperature: Maintain a constant temperature, typically 298 K (25 °C).

Part 3: Data Processing

- Fourier Transform: Apply an exponential window function with a line broadening factor of 1-2 Hz before Fourier transformation to improve the signal-to-noise ratio.
- Phasing: Manually phase the spectrum to obtain pure absorption lineshapes.
- Baseline Correction: Apply a baseline correction to ensure a flat baseline across the spectrum.
- Referencing: Reference the spectrum to the TMS signal at 0.00 ppm or to the solvent signal.



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Caption: Experimental workflow for acquiring a ^{13}C NMR spectrum.

Interpreting the Spectrum: A Deeper Dive

The predicted chemical shifts in Table 1 provide a strong foundation for interpreting the experimental ^{13}C NMR spectrum of **2-Chloro-6-methoxy-3-methylpyridine**.

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- Quaternary Carbons: The carbons at positions C2, C3, and C6 are quaternary and will not show any splitting in a proton-coupled ^{13}C NMR spectrum. In a standard proton-decoupled spectrum, they will appear as sharp singlets. Their lower signal intensity compared to protonated carbons is due to the lack of NOE enhancement and longer relaxation times.

- Protonated Carbons: The carbons at positions C4 and C5 are protonated and will appear as doublets in a proton-coupled spectrum. In a standard proton-decoupled spectrum, they will be sharp singlets with enhanced intensity due to the NOE.

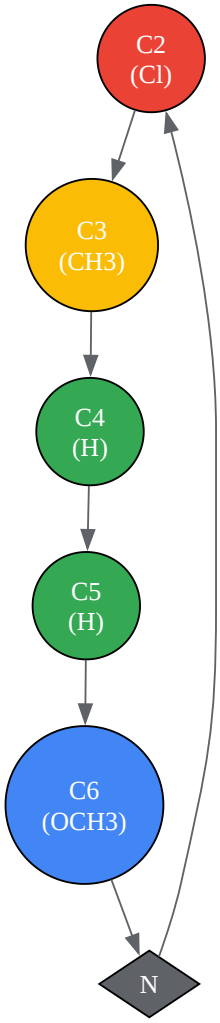
- Methyl and Methoxy Carbons: The carbons of the methyl ($-CH_3$) and methoxy ($-OCH_3$) groups will appear as quartets in a proton-coupled spectrum and as sharp, intense singlets in a proton-decoupled spectrum.

To unambiguously assign each carbon signal, two-dimensional (2D) NMR experiments such as HSQC (Heteronuclear Single Quantum Coherence) and HMBC (Heteronuclear Multiple Bond Correlation) are invaluable.

- HSQC: This experiment correlates carbon atoms with their directly attached protons. It would show correlations between C4-H4, C5-H5, the $-OCH_3$ carbon and its protons, and the $-CH_3$ carbon and its protons.

- HMBC: This experiment shows correlations between carbons and protons that are two or three bonds away. This is particularly useful for assigning quaternary carbons. For example, the protons of the methyl group at C3 would show a correlation to C2, C3, and C4.

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Red: Strong Deshielding	Blue: Strong Deshielding	Yellow: Moderate Deshielding	Green: Shielded

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Caption: Influence of substituents on carbon chemical shifts.

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Conclusion

The ^{13}C NMR spectrum of **2-Chloro-6-methoxy-3-methylpyridine** provides a wealth of structural information. By understanding the influence of the various substituents on the pyridine ring and by employing robust experimental protocols, researchers can obtain high-quality, interpretable data. The predicted chemical shifts and the detailed methodology provided in this guide serve as a valuable resource for the characterization of this important molecule, ensuring scientific integrity and facilitating its application in further research and development.

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